

Essential Safety and Logistical Information for Handling LY2922470

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Compound of Interest

Compound Name: LY2922470

Cat. No.: B608727

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential, immediate safety and logistical information for the handling and disposal of **LY2922470**, a potent and selective GPR40 agonist. Adherence to these procedures is critical to ensure personnel safety and mitigate environmental contamination.

Compound Data

LY2922470 is a research chemical and should be handled with care. It is intended for laboratory research use only and is not for human or veterinary use.[\[1\]](#)[\[2\]](#)

Parameter	Value	Source
CAS Number	1423018-12-5	[1][3]
Molecular Formula	C ₂₈ H ₂₉ NO ₄ S	[1][4]
Molecular Weight	475.60 g/mol	[2][4]
Appearance	Solid	[1]
Human GPR40 EC ₅₀	7 nM	[2][3][5]
Mouse GPR40 EC ₅₀	1 nM	[2][3][5]
Rat GPR40 EC ₅₀	3 nM	[2][3][5]
Storage	Store at 4°C, protect from light. For long-term storage, -20°C is recommended.	[2][3][6]

Personal Protective Equipment (PPE)

Due to the potent nature of **LY2922470**, a comprehensive PPE strategy is mandatory to prevent accidental exposure through inhalation, skin contact, or ingestion.[7][8] The following PPE is required at a minimum when handling this compound.

Standard Handling Operations (Weighing, Dissolving, and Diluting)

PPE Component	Specification	Rationale
Gloves	Double-gloving with nitrile gloves.	Provides a barrier against skin contact. Double-gloving is a best practice when handling potent compounds.
Eye Protection	Chemical splash goggles.	Protects eyes from splashes and aerosols. [7] [9]
Body Protection	A lab coat worn over personal clothing.	Protects against minor spills and contamination of personal clothing. [9]
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder form.	Minimizes the risk of inhaling airborne particles. [7] [10]

High-Risk Operations (Procedures with a high likelihood of aerosol generation)

For procedures with a higher risk of generating aerosols or dust, enhanced PPE is required in addition to the standard recommendations.

PPE Component	Specification	Rationale
Gloves	Chemical-resistant gloves (e.g., nitrile) with extended cuffs, double-gloved.	Enhanced protection against skin contact.
Eye and Face Protection	A face shield worn over chemical splash goggles.	Provides full-face protection from splashes and aerosols. ^[9]
Body Protection	A disposable, chemical-resistant gown or coveralls.	Offers more extensive body coverage to prevent contamination. ^{[7][10]}
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates.	Essential for preventing inhalation of potent compounds. ^{[7][10]}

Operational Plans

Handling and Weighing

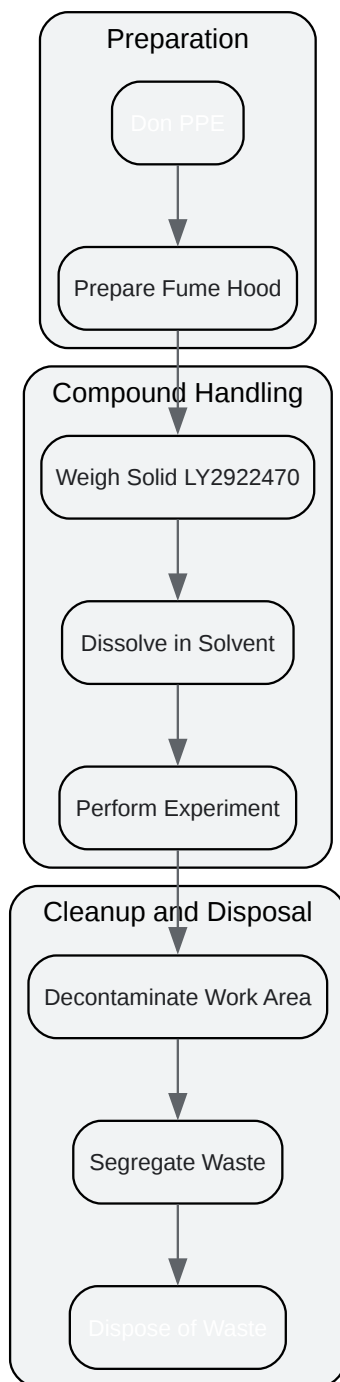
- Designated Area: All handling of **LY2922470**, especially in its solid form, should be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize exposure.^[8]
- Weighing: Use a dedicated set of weighing tools (spatulas, weigh paper, etc.). Clean all tools thoroughly after use.
- Spill Management: Have a spill kit readily available. In case of a spill, follow your institution's established procedures for hazardous chemical spills.

Solution Preparation

- Solvent Selection: **LY2922470** is soluble in DMSO.^[2]
- Procedure: Add the solvent to the solid compound slowly to avoid splashing. Cap the vial securely and vortex or sonicate until fully dissolved.

Experimental Workflow for Handling LY2922470

Experimental Workflow for Handling LY2922470



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Caption: A step-by-step workflow for the safe handling of **LY2922470**.

Disposal Plan

The disposal of **LY2922470** and any contaminated materials must be handled as hazardous waste.^[11] Adherence to institutional and local regulations is mandatory.

Waste Segregation

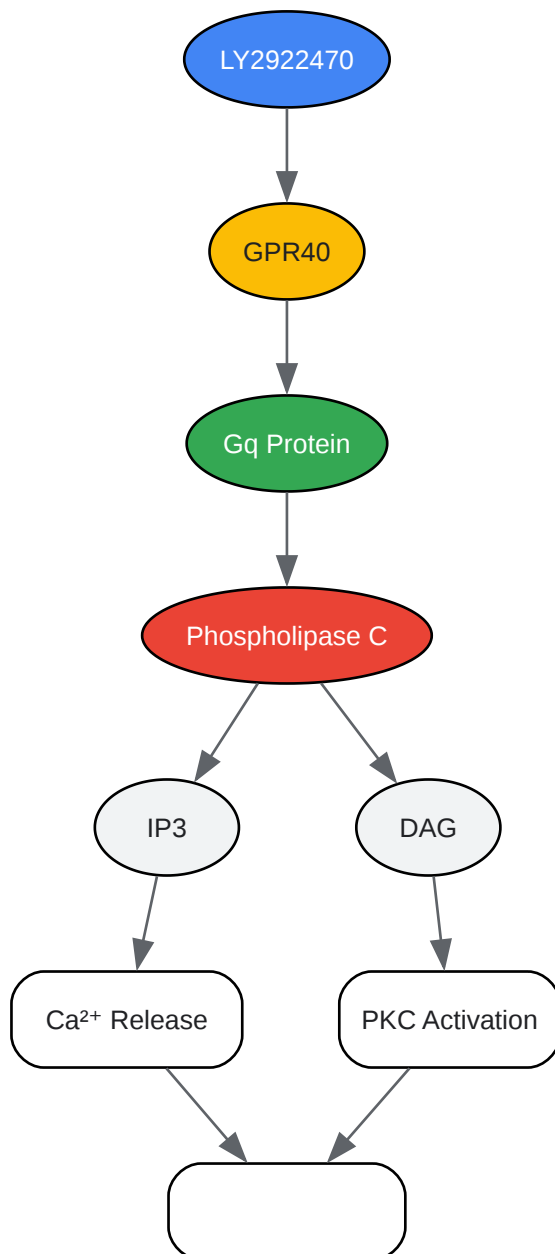
- Solid Waste: Collect unused or expired solid **LY2922470**, contaminated weigh paper, and other solid materials in a dedicated, sealed container clearly labeled "Hazardous Chemical Waste" with the full chemical name.^[11]
- Liquid Waste: Collect all solutions containing **LY2922470** in a designated, leak-proof, and chemically compatible container.^[11] Label the container clearly with "Hazardous Chemical Waste" and list all contents.
- Contaminated Sharps: Any needles, syringes, or other sharps that come into contact with **LY2922470** should be disposed of in a designated sharps container for hazardous waste.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated PPE should be collected in a designated hazardous waste bag.

Disposal Procedure

- Collection: All waste streams should be collected at the point of generation.
- Storage: Store hazardous waste in a designated satellite accumulation area until it is collected by your institution's Environmental Health and Safety (EHS) department.
- Pickup: Contact your EHS department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of any chemical waste down the drain or in the regular trash.^[11]

GPR40 Signaling Pathway

Hypothetical GPR40 Signaling Pathway



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Caption: A simplified diagram of the GPR40 signaling cascade initiated by **LY2922470**.

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